

# ETP-45835 stability and storage conditions

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## Compound of Interest

Compound Name: ETP-45835

Cat. No.: B1150247

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## ETP-45835 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **ETP-45835** dihydrochloride.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **ETP-45835** dihydrochloride?

A1: **ETP-45835** dihydrochloride is a hygroscopic solid and should be stored under desiccated conditions. For long-term storage, a temperature of -20°C is recommended.<sup>[1]</sup> It is also acceptable to store it desiccated at room temperature. The product should be protected from light.<sup>[1]</sup>

Q2: How should I handle the solid compound upon receipt?

A2: The vial should be allowed to equilibrate to room temperature before opening to avoid moisture condensation. As the compound is hygroscopic, it is crucial to minimize its exposure to atmospheric moisture.

Q3: What is the solubility of **ETP-45835** dihydrochloride?

A3: **ETP-45835** dihydrochloride is soluble in water. Different suppliers report slightly different solubility values, such as up to 100 mM or 50 mg/mL.<sup>[1]</sup>

Q4: How should I prepare stock solutions?

A4: Stock solutions should be prepared using an appropriate solvent, such as water, at the desired concentration. For quantitative accuracy, it is recommended to use the batch-specific molecular weight provided on the Certificate of Analysis.

Q5: How should I store stock solutions of **ETP-45835** dihydrochloride?

A5: While specific stability data for solutions is limited, it is generally recommended to store stock solutions at -20°C or -80°C in tightly sealed, light-protected aliquots to minimize freeze-thaw cycles. The stability of the compound in solution over time should be validated for your specific experimental conditions.

## Storage and Stability Summary

Parameter	Solid ETP-45835 Dihydrochloride	ETP-45835 Dihydrochloride in Solution
Storage Temperature	-20°C (long-term)[1], Room Temperature (short-term)	-20°C or -80°C
Atmosphere	Desiccated (Hygroscopic)[1]	Tightly sealed vials
Light Exposure	Protect from light[1]	Protect from light (use amber vials or cover with foil)
Shipping Condition	Shipped at ambient temperature[1]	N/A

## Troubleshooting Guide

Issue: I am observing lower than expected activity of the compound in my assay.

- Possible Cause 1: Improper Storage. Exposure of the solid compound to moisture before solubilization can lead to degradation.
  - Solution: Ensure the compound was stored under desiccated conditions and allowed to warm to room temperature before opening.

- Possible Cause 2: Solution Instability. The compound may have degraded in solution after prolonged storage or multiple freeze-thaw cycles.
  - Solution: Prepare fresh stock solutions. Aliquot stock solutions to minimize freeze-thaw cycles. If possible, conduct a pilot experiment to determine the stability of the compound under your specific experimental and storage conditions.

Issue: The compound has precipitated out of my aqueous stock solution.

- Possible Cause 1: Exceeded Solubility. The concentration of the solution may be too high.
  - Solution: Gently warm the solution and vortex to redissolve. If precipitation persists, it may be necessary to prepare a new, less concentrated stock solution.
- Possible Cause 2: Change in pH or Buffer Composition. The solubility of the compound may be dependent on the pH and composition of the solvent.
  - Solution: Verify the compatibility of your buffer system with the compound. It may be necessary to adjust the pH or use a different solvent system.

## Experimental Protocols

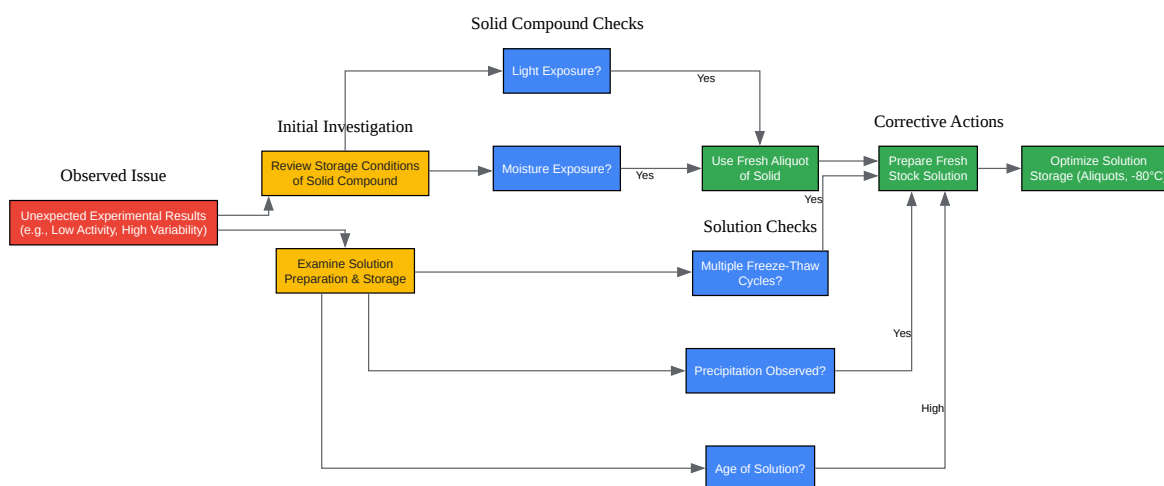
### Protocol for Preparation of a 10 mM Stock Solution in Water

- Determine the required mass: Use the batch-specific molecular weight (MW = 301.21 g/mol for the dihydrochloride salt) to calculate the mass of **ETP-45835** dihydrochloride needed. For 1 mL of a 10 mM solution, you would need:  $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 301.21 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 3.01 \text{ mg}$ .
- Weigh the compound: Carefully weigh the calculated amount of **ETP-45835** dihydrochloride in a suitable container.
- Dissolve the compound: Add the desired volume of high-purity water to the solid.
- Ensure complete dissolution: Vortex or sonicate the solution until the solid is completely dissolved.

- Store the solution: Store the stock solution in tightly sealed, light-protected aliquots at -20°C or -80°C.

## Visualizing Troubleshooting Logic

The following diagram illustrates a logical workflow for troubleshooting common issues with **ETP-45835** stability.



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Caption: Troubleshooting workflow for **ETP-45835** stability issues.

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## References

- 1. merckmillipore.com [merckmillipore.com]
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